

# 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** November 2025

### Compound of Interest

Compound Name: 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

Cat. No.: B037068

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### An In-depth Technical Guide on 1-Isopropyl-4-(4-hydroxyphenyl)piperazine

This guide provides essential physicochemical data for **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a structured format for clarity and ease of use.

## Physicochemical Properties

The fundamental molecular characteristics of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** are summarized below. This data is critical for experimental design, analytical method development, and chemical synthesis.

Parameter	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>20</sub> N <sub>2</sub> O	[1][2][3]
Molecular Weight	220.31 g/mol	[1][2][3][4]
CAS Number	67914-97-0	[1][2][4]
Synonyms	4-(4-Isopropylpiperazin-1-yl)phenol, 4-[4-(1-Methylethyl)-1-piperazinyl]phenol	[3]

## Structural Relationship

The molecular structure of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine** consists of three primary moieties linked together. The central piperazine ring serves as a scaffold, connecting an isopropyl group at one nitrogen atom and a 4-hydroxyphenyl group at the other. This arrangement is key to its chemical properties and interactions.

Conceptual connectivity of **1-Isopropyl-4-(4-hydroxyphenyl)piperazine**.

## Experimental Protocols: Synthesis Overview

The synthesis of this compound is often achieved via N-alkylation or N-arylation reactions. A common laboratory-scale method is the reductive alkylation of 1-(4-hydroxyphenyl)piperazine with acetone in the presence of a reducing agent.[4] An alternative industrial approach involves the reaction between 1-isopropylpiperazine and 4-chlorophenol under basic conditions at elevated temperatures.[4] The selection of a specific protocol depends on factors such as scale, available precursors, and desired purity.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)